

An In-depth Technical Guide on the Physicochemical Properties of 3-Phenylphthalide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Phenylphthalide**

Cat. No.: **B1295097**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-phenylphthalide** (CAS RN: 5398-11-8), a significant lactone in organic synthesis and a precursor for various pharmacologically active compounds.^[1] This document is intended to be a valuable resource for professionals in research and drug development, offering detailed data, experimental methodologies, and visual representations of key processes.

Chemical Identity and Structure

3-Phenylphthalide, with the IUPAC name 3-phenyl-1(3H)-isobenzofuranone, is a white to off-white crystalline solid.^{[2][3][4]} It is a racemic compound in conventional syntheses, existing as a mixture of two enantiomers.^[1]

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value
IUPAC Name	3-phenyl-3H-2-benzofuran-1-one ^[5]
CAS Number	5398-11-8 ^[5]
Molecular Formula	C ₁₄ H ₁₀ O ₂ ^[5]
Molecular Weight	210.23 g/mol ^[5]
Canonical SMILES	C1=CC=C(C=C1)C2C3=CC=CC=C3C(=O)O2 ^[5]]
InChI Key	SQFMIHCARVMICF-UHFFFAOYSA-N ^[5]

Physicochemical Properties

The physicochemical properties of **3-phenylphthalide** are crucial for understanding its behavior in various chemical and biological systems, influencing its reactivity, solubility, and potential as a drug candidate.

Table 2: Key Physicochemical Data

Property	Value	Source
Melting Point	115-119 °C[1][3]	Experimental
Boiling Point	368.9 °C at 760 mmHg[6][7]	Experimental
Solubility	Practically insoluble in water; soluble in many organic solvents such as tetrahydrofuran, toluene, 1,4- dioxane, and 1,2- dichloroethane.[1][2]	Experimental
logP (Octanol-Water Partition Coefficient)	2.6	Computed[5]
pKa	Not experimentally determined.	-
Density	1.234 g/cm³[6][7]	-
Refractive Index	1.622[6][7]	-

Experimental Protocols

Detailed and reproducible experimental protocols are fundamental to obtaining reliable physicochemical data. The following sections outline standard methodologies for determining the key properties of **3-phenylphthalide**.

The melting point of a solid is a key indicator of its purity.[8]

Principle: A small, finely powdered sample of the solid is heated in a capillary tube at a controlled rate. The temperature range over which the solid melts is observed and recorded as the melting point.[9]

Apparatus:

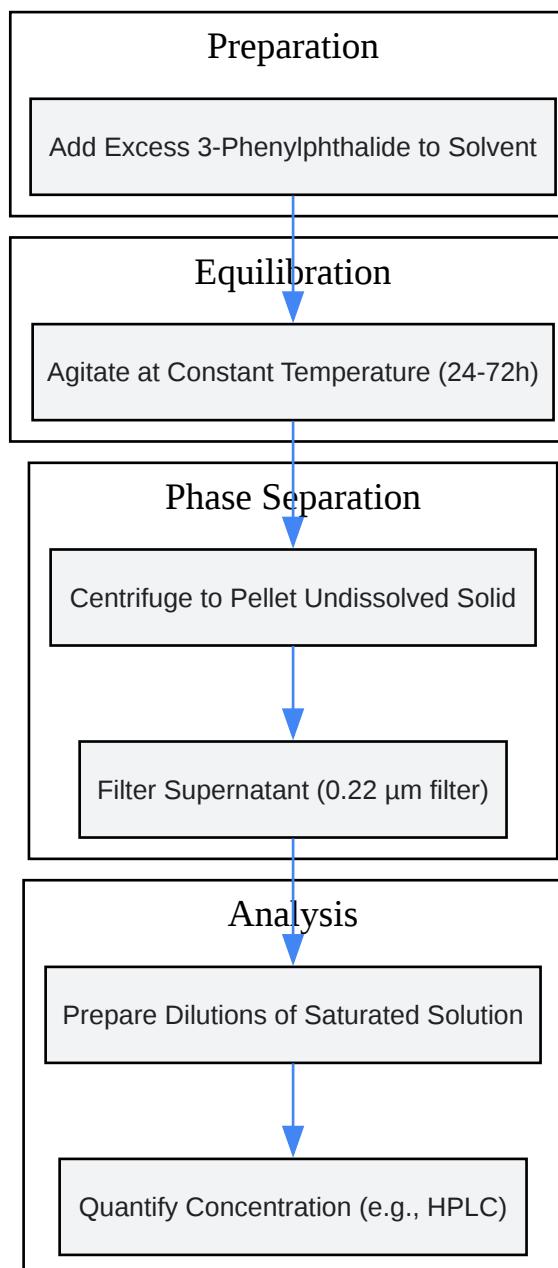
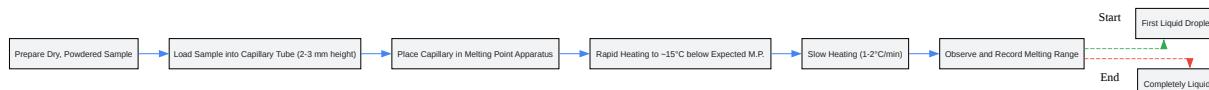
- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)[8][10]

- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **3-phenylphthalide** sample is completely dry and in a fine powder form.[9][10] Introduce a small amount of the powdered sample into the open end of a capillary tube.[10]
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to pack the sample into the bottom.[10] The packed sample height should be 2-3 mm.[10]
- Measurement:
 - Place the capillary tube into the heating block of the melting point apparatus.[10]
 - If the approximate melting point is known, heat rapidly to about 15-20°C below the expected melting point.[10]
 - Then, decrease the heating rate to 1-2°C per minute to allow for accurate observation.
 - Record the temperature at which the first droplet of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the end of melting). This range is the melting point.

Logical Workflow for Melting Point Determination



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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of 3-Phenylphthalide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295097#physicochemical-properties-of-3-phenylphthalide>]

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